

Technical Guide to (1-Methylbutyl)cyclopentane: A Safety Overview

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Compound of Interest

Compound Name: (1-Methylbutyl)cyclopentane

Cat. No.: B1204097

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Disclaimer: A specific Safety Data Sheet (SDS) for **(1-Methylbutyl)cyclopentane** (CAS No. 4737-43-3) was not publicly available at the time of this writing. The following information is a compilation of data from various chemical databases and safety information for structurally similar flammable hydrocarbons. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not be substituted for a manufacturer-provided SDS. Always consult the specific SDS provided by the supplier before handling this chemical.

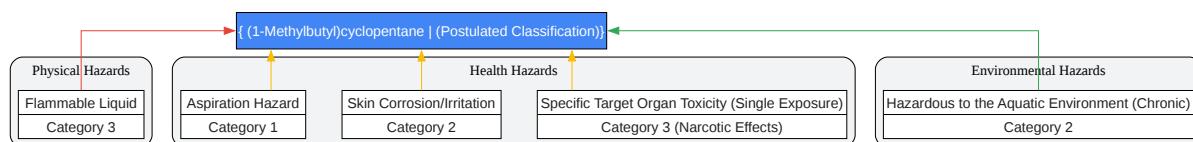
Chemical and Physical Properties

(1-Methylbutyl)cyclopentane, also known as pentan-2-ylcyclopentane, is a cycloalkane.^[1] Limited experimental and computed data on its physical and chemical properties are available.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀	[1][2]
Molecular Weight	140.27 g/mol	[1][2]
CAS Number	4737-43-3	[2][3]
Boiling Point	173.142 °C at 760 mmHg (Calculated)	[4]
	449.60 ± 0.50 K (176.45 °C)	[2]
Density	0.807 g/cm ³ (Calculated)	[4]
Flash Point	47.213 °C (Calculated)	[4]
Water Solubility	log10ws = -3.42 (Calculated)	[2]
Octanol/Water Partition Coefficient	logP = 3.613 (Calculated)	[2]

Hazard Identification and Classification

A definitive Globally Harmonized System (GHS) classification for **(1-Methylbutyl)cyclopentane** is not available without a formal SDS. However, based on its structure as a saturated hydrocarbon and the properties of similar cycloalkanes, it is likely to be classified as a flammable liquid. The following diagram illustrates a potential GHS classification based on these assumptions.



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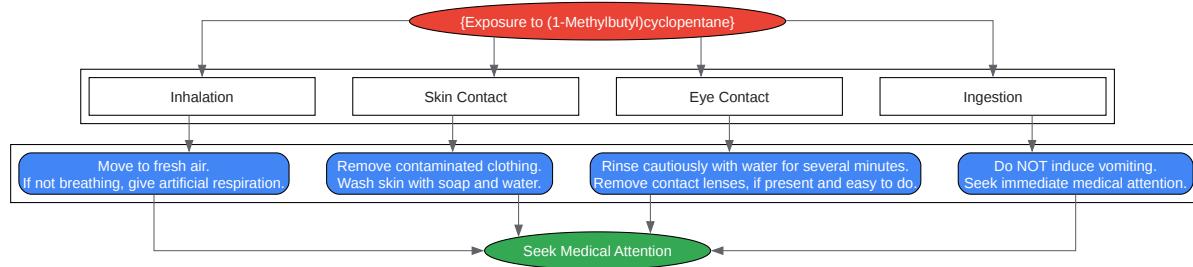
Postulated GHS Hazard Classification for **(1-Methylbutyl)cyclopentane**.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **(1-Methylbutyl)cyclopentane** are not available in the public domain. Standard OECD guidelines for testing chemicals would likely be followed to determine properties such as acute toxicity (oral, dermal, inhalation), skin and eye irritation, and mutagenicity.

First Aid Measures

The following flowchart outlines general first aid procedures for exposure to a flammable liquid hydrocarbon. This should be adapted based on the specific recommendations in the official SDS for **(1-Methylbutyl)cyclopentane**.



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General First Aid Procedures for Flammable Hydrocarbon Exposure.

Toxicological Information

No specific toxicological studies for **(1-Methylbutyl)cyclopentane** were found. For similar hydrocarbons, the primary health concerns are typically:

- Aspiration Hazard: If swallowed, the liquid can be aspirated into the lungs, which can cause chemical pneumonitis.
- Skin Irritation: Prolonged or repeated contact may cause defatting of the skin, leading to irritation and dermatitis.
- Inhalation: Vapors may cause drowsiness and dizziness. High concentrations may lead to central nervous system depression.

Handling and Storage

Based on general practices for flammable liquids:

- Handling: Use in a well-ventilated area or with local exhaust ventilation. Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Ground and bond containers when transferring material.
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.

Conclusion:

This technical guide provides a summary of the currently available, though limited, safety-related information for **(1-Methylbutyl)cyclopentane**. The lack of a comprehensive, publicly available Safety Data Sheet necessitates a cautious approach. All laboratory personnel should be thoroughly trained on the potential hazards of flammable hydrocarbons and should strictly adhere to institutional safety protocols. The procurement of a substance-specific SDS from the chemical supplier is imperative before any handling or use of **(1-Methylbutyl)cyclopentane**.

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